

# Essential Guide to the Proper Disposal of Hexalure

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## Compound of Interest

Compound Name: Hexalure

Cat. No.: B013449

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For researchers, scientists, and drug development professionals, the safe and responsible disposal of chemical compounds is a critical aspect of laboratory operations. This guide provides detailed procedures for the proper disposal of **Hexalure**, a synthetic insect pheromone. Adherence to these guidelines is essential for ensuring laboratory safety, minimizing environmental impact, and maintaining regulatory compliance.

**Hexalure** is primarily utilized in pest management to monitor and control moth populations by disrupting their mating cycles.<sup>[1]</sup> While it is considered to have low toxicity and is often shipped as a non-hazardous chemical, proper disposal protocols should still be rigorously followed.<sup>[1]</sup>  
<sup>[2]</sup>

## Hexalure: Key Data for Disposal

A summary of **Hexalure**'s physical and chemical properties relevant to its handling and disposal is presented below.

Property	Value
CAS Number	23192-42-9[1][2][3][4]
Molecular Formula	C18H34O2[3][4]
Appearance	Clear oily liquid[2]
Solubility	Insoluble in water; Soluble in hexane, ether, acetone, benzene[2]
Boiling Point	102 °C[3]
Flash Point	98.7°C[3]
Acute Oral Toxicity (LD50, rats)	>34,600 mg/kg[2]
Acute Dermal Toxicity (LD50, rabbits)	>2,025 mg/kg[2]

## Experimental Protocols for Safe Disposal

The following step-by-step procedures should be followed for the disposal of **Hexalure** and its associated waste materials.

1. Personal Protective Equipment (PPE): Before handling **Hexalure** for disposal, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation and Collection:

- **Unused or Expired Hexalure:** Pure, unused, or expired **Hexalure** should be collected in a designated, compatible waste container. The container must be made of a material that will not react with the chemical.
- **Contaminated Materials:** Any materials contaminated with **Hexalure**, such as absorbent pads, wipes, or disposable labware, should be collected in a separate, clearly labeled

hazardous waste container.

- Solutions: If **Hexalure** has been dissolved in a solvent, the resulting solution should be disposed of as chemical waste, following the disposal guidelines for that particular solvent. Do not dispose of **Hexalure** solutions down the drain.<sup>[5]</sup>

### 3. Waste Container Labeling:

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "(Z)-7-Hexadecen-1-yl acetate" or "**Hexalure**"
- The CAS number: 23192-42-9
- An indication of the hazards (e.g., "Low Toxicity," and if in a flammable solvent, "Flammable")
- The accumulation start date

### 4. Storage of Waste:

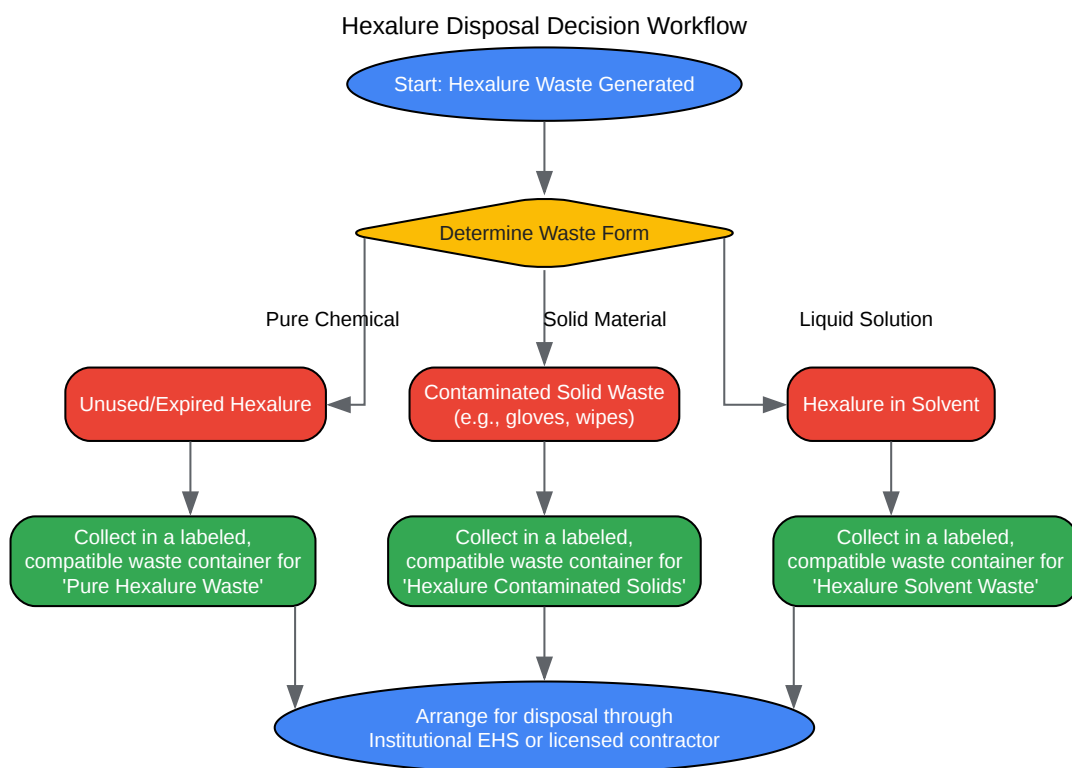
Store waste containers in a designated, well-ventilated hazardous waste accumulation area. Ensure the containers are tightly sealed to prevent leaks or spills.

### 5. Final Disposal:

Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Always follow your local and national regulations for hazardous waste disposal.<sup>[5]</sup>

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Hexalure**.



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A flowchart outlining the decision-making process for the proper disposal of **Hexalure** waste.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **Hexalure**, fostering a culture of safety and sustainability within the research community.

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